

# Application Notes and Protocols for Anticancer Agent 130: In Vivo Studies

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## Compound of Interest

Compound Name: Anticancer agent 130

Cat. No.: B12388967

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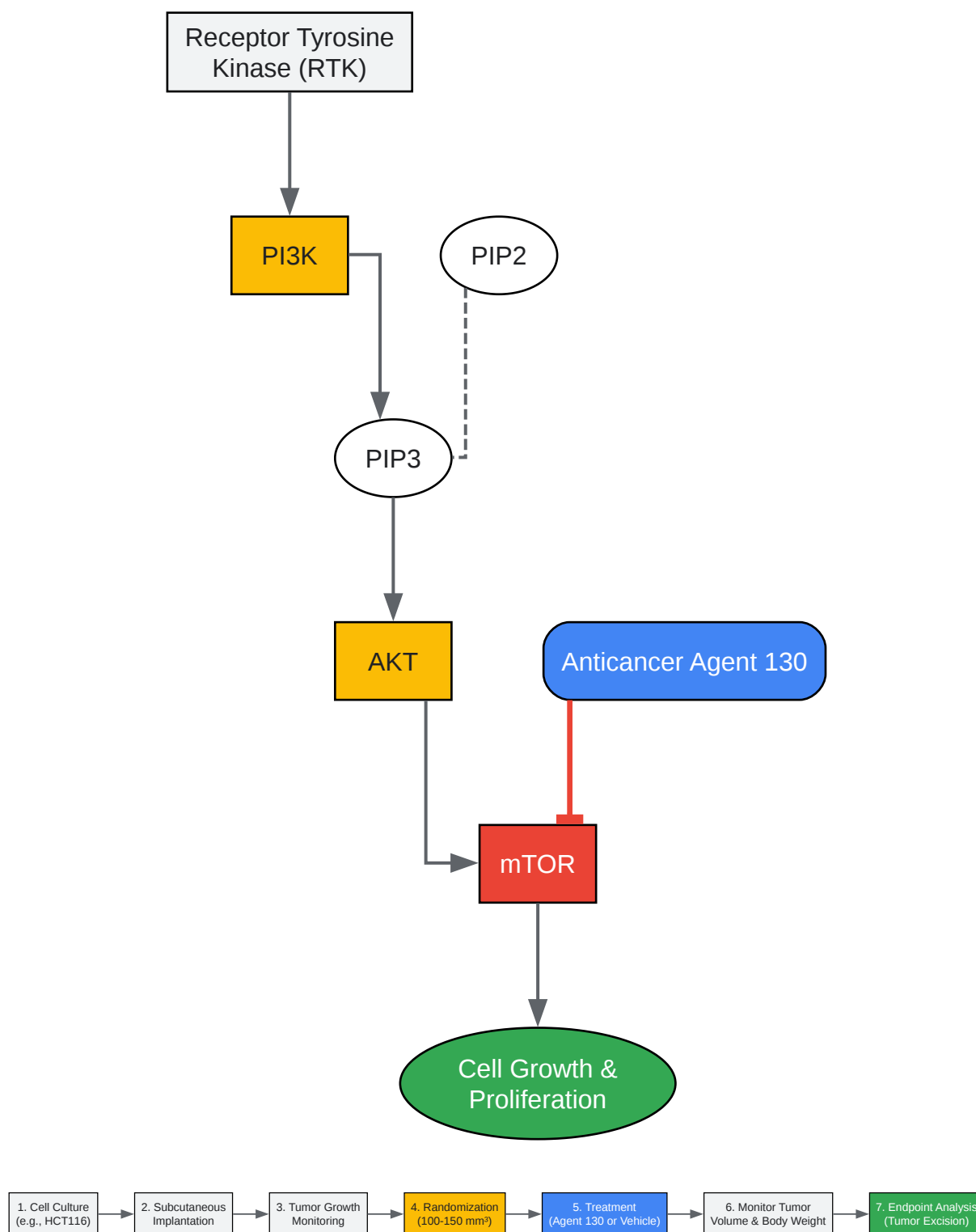
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## Introduction

**Anticancer Agent 130** is a potent and selective small molecule inhibitor of the PI3K/AKT/mTOR signaling pathway, a critical cascade that is frequently hyperactivated in a wide range of human cancers.[1][2][3] Dysregulation of this pathway promotes tumor cell proliferation, survival, and resistance to therapy.[1][4] These application notes provide detailed protocols for in vivo efficacy studies of **Anticancer Agent 130** in mouse xenograft models, including recommended dosage, administration, and experimental design.

## Mechanism of Action

**Anticancer Agent 130** selectively targets the downstream kinase mTOR, a central regulator of cell growth and proliferation. By inhibiting mTOR, **Anticancer Agent 130** blocks the phosphorylation of its key substrates, leading to cell cycle arrest and apoptosis in cancer cells with a constitutively active PI3K/AKT/mTOR pathway.



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## References

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